

What is the chemical structure of Tetrahydrocortisone acetate?

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Compound of Interest

Compound Name: Tetrahydrocortisone acetate

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An In-depth Technical Guide to **Tetrahydrocortisone Acetate**

Introduction

Tetrahydrocortisone acetate is a steroid molecule of significant interest in the study of glucocorticoid metabolism. It serves as a crucial intermediate in the metabolic pathway of cortisone and is a synthetic precursor for obtaining key metabolites for research purposes. This document provides a comprehensive overview of its chemical structure, properties, synthesis, and biological relevance, tailored for researchers and professionals in drug development and chemical biology.

Chemical Structure and Properties

Tetrahydrocortisone acetate, also known as 3 α ,5 β -**tetrahydrocortisone acetate**, is a saturated derivative of cortisone acetate. The core structure is a pregnane steroid skeleton.

Chemical Identifiers and Properties

Property	Value	Source
IUPAC Name	[2-[(3R,5R,10S,13S,17R)-3,17-dihydroxy-10,13-dimethyl-11-oxo-2,3,4,5,6,7,8,9,12,14,15,16-dodecahydro-1H-cyclopenta[a]phenanthren-17-yl]-2-oxoethyl] acetate	[1]
Molecular Formula	C ₂₃ H ₃₄ O ₆	[1][2]
Molecular Weight	406.51 g/mol	[2]
PubChem CID	6710698	[1][3]
CAS Number	17736-20-8	[4]
Synonyms	Tetrahydrocortisone-21-acetate	[1]

Synthesis of Tetrahydrocortisone Acetate

A notable synthetic route to obtain 3 α ,5 β -**tetrahydrocortisone acetate** has been developed using cortisone acetate as the starting material. This pathway is part of a broader synthesis aimed at producing tetrahydrocortisone 3-glucuronide.[5]

Experimental Protocol: Synthesis of 3 α ,5 β -Tetrahydrocortisone Acetate (5)

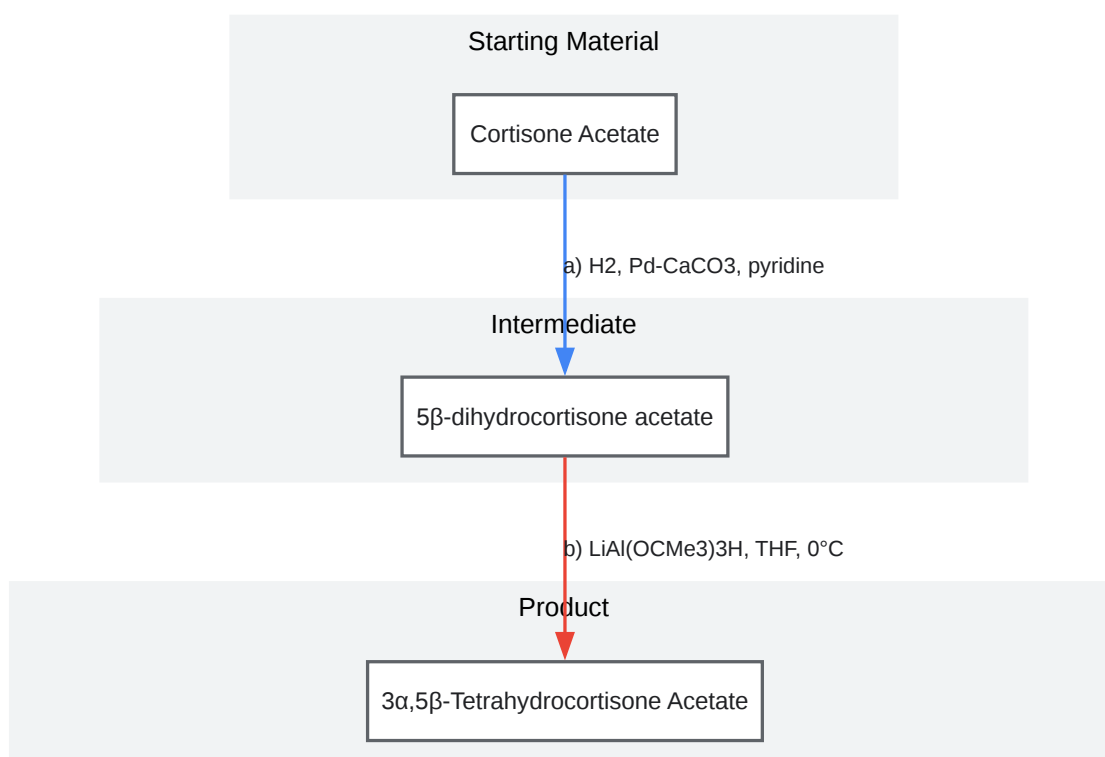
This protocol is adapted from a novel synthesis of tetrahydrocortisone 3-glucuronide.[5] The key step involves the stereoselective reduction of the C-3 carbonyl group of 5 β -dihydrocortisone acetate (8).

Step 1: Synthesis of 5 β -dihydrocortisone acetate (8) from Cortisone Acetate

- **Hydrogenation:** Cortisone acetate is subjected to hydrogenation. A common method involves using a palladium on calcium carbonate (Pd-CaCO₃) catalyst in the presence of pyridine. This selectively reduces the double bond in the A-ring of the steroid.

Step 2: Reduction of 5 β -dihydrocortisone acetate (8) to 3 α ,5 β -tetrahydrocortisone acetate (5)

- **Reaction Setup:** 5 β -dihydrocortisone acetate (8) is dissolved in a suitable anhydrous solvent, such as tetrahydrofuran (THF).
- **Reduction:** The solution is cooled to 0°C. Lithium tri-tert-butoxyaluminum hydride (LiAl(OCMe₃)₃H) is then added as the reducing agent. This specific hydride is used for its stereoselectivity in reducing the C-3 carbonyl group to a 3 α -hydroxyl group.[5]
- **Monitoring and Quenching:** The reaction is monitored for completion. Upon completion, it is carefully quenched.
- **Workup and Purification:** The product, 3 α ,5 β -tetrahydrocortisone acetate (5), is isolated and purified using standard techniques such as column chromatography. This method has been reported to yield the desired product in approximately 71% yield.[5]



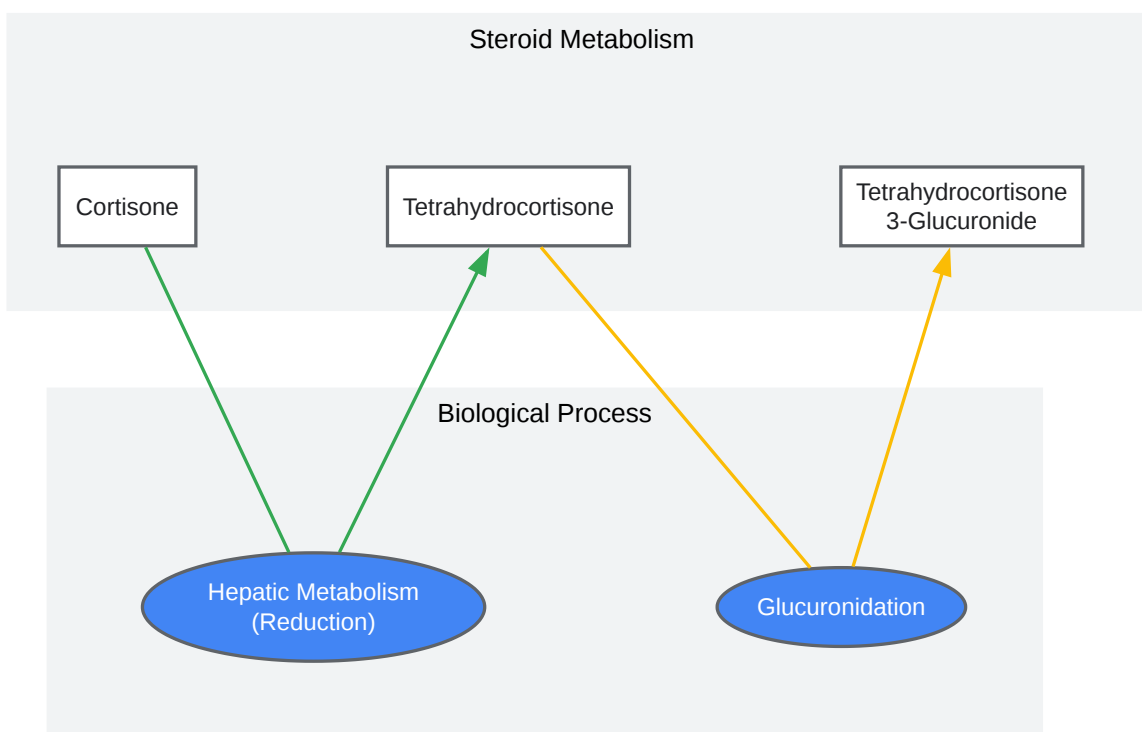
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Caption: Synthesis of 3 α ,5 β -Tetrahydrocortisone Acetate.

Biological Significance and Metabolic Pathway

Tetrahydrocortisone is an inactive metabolite of cortisone.[6] In the body, cortisone is metabolized in the liver and other tissues to hydrogenated forms, including tetrahydrocortisone and tetrahydrocortisol.[7][8] These metabolites are then typically conjugated, for instance with glucuronic acid, to increase their water solubility for excretion in the urine.[7][8]

Tetrahydrocortisone acetate is a key intermediate in the laboratory synthesis of tetrahydrocortisone 3-glucuronide, a major urinary metabolite.[2][5] The study of these metabolic pathways is essential for understanding various endocrine diseases.



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Caption: Metabolic Pathway of Cortisone.

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References

- 1. Tetrahydrocortisone-21-acetate | C₂₃H₃₄O₆ | CID 6710698 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. SID 11537888 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Tetrahydrocortisone acetate | 中间产物 | MCE [medchemexpress.cn]
- 5. tandfonline.com [tandfonline.com]
- 6. Tetrahydrocortisone - Wikipedia [en.wikipedia.org]
- 7. Hydrocortisone acetate | 50-03-3 [chemicalbook.com]
- 8. Hydrocortisone acetate CAS#: 50-03-3 [m.chemicalbook.com]
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